

Essential Safety and Disposal Guidance for Ro 04-5595

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ro 04-5595

Cat. No.: B15618879

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For researchers, scientists, and drug development professionals utilizing **Ro 04-5595**, a selective GluN2B-selective NMDA receptor antagonist, adherence to rigorous safety and disposal protocols is paramount to ensure a secure laboratory environment and responsible environmental stewardship. This document provides essential, immediate safety and logistical information, including operational and disposal plans for **Ro 04-5595** hydrochloride.

Chemical and Physical Properties

A comprehensive understanding of the chemical and physical properties of **Ro 04-5595** hydrochloride is the first step in safe handling. Key quantitative data are summarized in the table below for easy reference.

Property	Value	Source
Chemical Name	1-[2-(4-chlorophenyl)ethyl]-6-methoxy-2-methyl-3,4-dihydro-1H-isoquinolin-7-ol;hydrochloride	[1]
Molecular Formula	C ₁₉ H ₂₃ Cl ₂ NO ₂	[1][2]
Molecular Weight	368.3 g/mol	[1][2]
CAS Number	64047-73-0	[1][2]
Purity	>98%	[1][2]
Solubility	Soluble to 15 mM in water and to 100 mM in DMSO	[1]
Storage	Store in a sealed, cool, and dry condition. Stock solutions can be stored below -20°C for several months.	[1]
Appearance	White solid	[3]

Proper Disposal Procedures

As a chlorinated heterocyclic compound, **Ro 04-5595** requires disposal as hazardous chemical waste. Improper disposal can lead to environmental contamination and potential health risks. The following step-by-step guidance outlines the proper disposal procedure.

It is critical to note that **Ro 04-5595**, as a chlorinated organic compound, must not be disposed of down the sanitary sewer.[4][5]

Step 1: Waste Segregation and Collection

- All waste materials contaminated with **Ro 04-5595**, including unused solid compound, solutions, and contaminated labware (e.g., pipette tips, vials), must be collected separately from other waste streams.

- Use a designated, clearly labeled, and leak-proof hazardous waste container. The label should include "Hazardous Waste," the chemical name "**Ro 04-5595** hydrochloride," and the primary hazard (e.g., "Toxic," "Irritant").
- Segregate chlorinated hydrocarbon waste from non-halogenated solvent waste.[6]

Step 2: Personal Protective Equipment (PPE)

- Always wear appropriate PPE when handling **Ro 04-5595** waste, including:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - A laboratory coat

Step 3: Storage of Waste

- Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Ensure the container is kept closed except when adding waste.

Step 4: Arrange for Professional Disposal

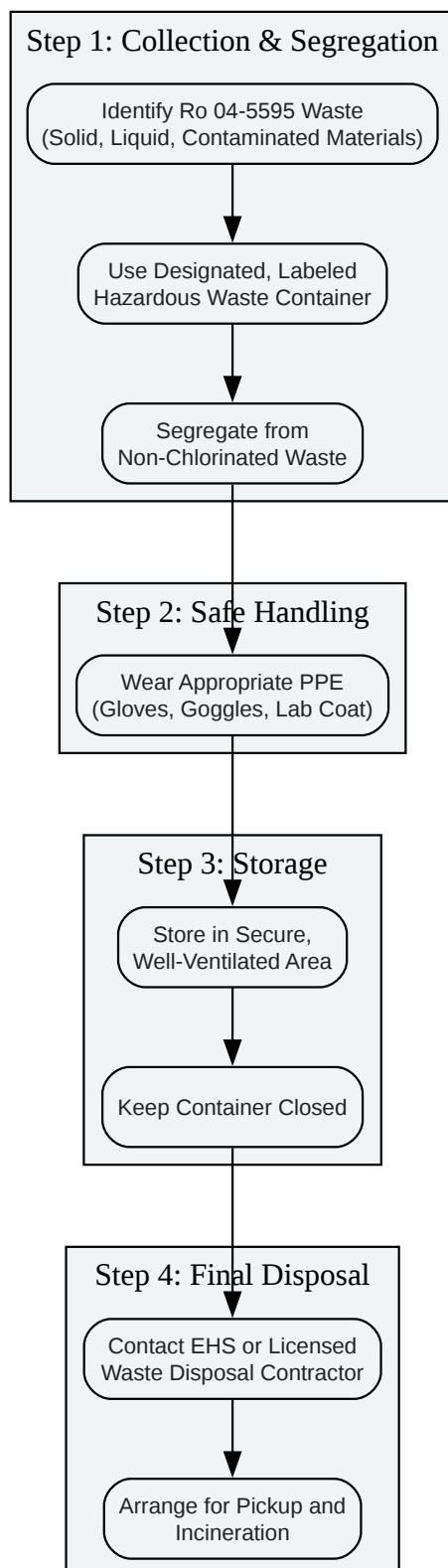
- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the **Ro 04-5595** waste.
- Most hazardous chemical waste is disposed of through high-temperature incineration at a permitted facility.

Experimental Protocols Cited

The information provided herein is based on standard laboratory safety and chemical handling protocols. No specific experimental protocols for the disposal of **Ro 04-5595** were found in the reviewed literature. The disposal procedures are derived from general guidelines for chlorinated and heterocyclic chemical waste.

Visualizing the Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Ro 04-5595**.



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Caption: Logical workflow for the proper disposal of **Ro 04-5595**.

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Phone: (601) 213-4426

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